

# (R)-2-methylmorpholine hydrochloride molecular structure

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## Compound of Interest

Compound Name: (R)-2-methylmorpholine  
hydrochloride

CAS No.: 168038-14-0

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An In-depth Technical Guide to **(R)-2-methylmorpholine Hydrochloride**: Structure, Synthesis, and Application

## Introduction

**(R)-2-methylmorpholine hydrochloride** is a chiral heterocyclic compound of significant interest within pharmaceutical research and organic synthesis.<sup>[1]</sup> As a key chiral building block, its stereochemically defined structure is crucial for the development of enantiomerically pure active pharmaceutical ingredients (APIs), where specific stereoisomers are often responsible for desired therapeutic effects while others may be inactive or even harmful.<sup>[2][3]</sup> This guide provides a comprehensive technical overview of **(R)-2-methylmorpholine hydrochloride**, detailing its molecular structure, physicochemical properties, synthesis and chiral resolution, analytical characterization, and applications in drug development.

## Molecular Structure and Physicochemical Properties

**(R)-2-methylmorpholine hydrochloride** is the hydrochloride salt of the (R)-enantiomer of 2-methylmorpholine. The presence of a chiral center at the C2 position of the morpholine ring dictates its three-dimensional structure and its interactions with other chiral molecules.

IUPAC Name: (2R)-2-methylmorpholine;hydrochloride[4] CAS Number: 168038-14-0[5][6][7][8]

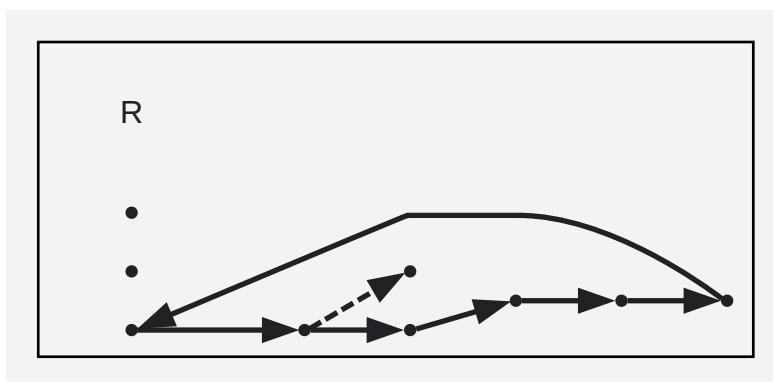
Molecular Formula: C<sub>5</sub>H<sub>12</sub>ClNO[4][5][6] Molecular Weight: 137.61 g/mol [4][5][6]

## Physicochemical Data Summary

The following table summarizes the key physicochemical properties of (R)-2-methylmorpholine and its hydrochloride salt.

| Property                                    | Value                                             | Source(s) |
|---------------------------------------------|---------------------------------------------------|-----------|
| (R)-2-methylmorpholine (Free Base)          |                                                   |           |
| Molecular Formula                           | C <sub>5</sub> H <sub>11</sub> NO                 | [8]       |
| Molecular Weight                            | 101.15 g/mol                                      | [8]       |
| Density                                     | 0.9 ± 0.1 g/cm <sup>3</sup>                       | [8]       |
| Boiling Point                               | 137.1 ± 15.0 °C at 760 mmHg                       | [8]       |
| Flash Point                                 | 41.3 ± 9.8 °C                                     | [8]       |
| (R)-2-methylmorpholine hydrochloride (Salt) |                                                   |           |
| Physical Form                               | Solid                                             |           |
| Purity                                      | Typically ≥97%                                    | [6]       |
| Storage                                     | Room temperature, sealed in dry, inert atmosphere | [5][6]    |

## Molecular Structure Diagram



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Caption: 2D structure of **(R)-2-methylmorpholine hydrochloride**.

## Synthesis and Chiral Resolution

The industrial production of enantiomerically pure **(R)-2-methylmorpholine hydrochloride** typically involves two key stages: the synthesis of racemic 2-methylmorpholine, followed by the chiral resolution of the enantiomers.

### Causality Behind Experimental Choices

Direct asymmetric synthesis can be complex and costly. A more common and scalable approach is to synthesize the racemate first and then separate the desired enantiomer.<sup>[9]</sup> The resolution process leverages the principle that diastereomers, unlike enantiomers, have different physical properties (e.g., solubility) and can be separated by conventional techniques like crystallization.<sup>[3][10]</sup>

### Stage 1: Synthesis of Racemic 2-Methylmorpholine

A prevalent method for synthesizing the morpholine core involves the cyclization of vicinal amino alcohols.<sup>[11]</sup> For 2-methylmorpholine, a common precursor is 2-amino-1-propanol. The synthesis generally proceeds via a reaction with a two-carbon electrophile followed by cyclization.

### Stage 2: Chiral Resolution of (±)-2-Methylmorpholine

This is the most critical step for obtaining the desired (R)-enantiomer. It is achieved by reacting the racemic amine with a chiral resolving agent, typically a chiral acid, to form a pair of

diastereomeric salts.<sup>[9]</sup>

**Choice of Resolving Agent:** The selection of the resolving agent is crucial and often empirical. Agents like tartaric acid, mandelic acid, or camphorsulfonic acid are common choices. The goal is to form a pair of diastereomeric salts where one salt is significantly less soluble in a given solvent system than the other, allowing for its selective crystallization.

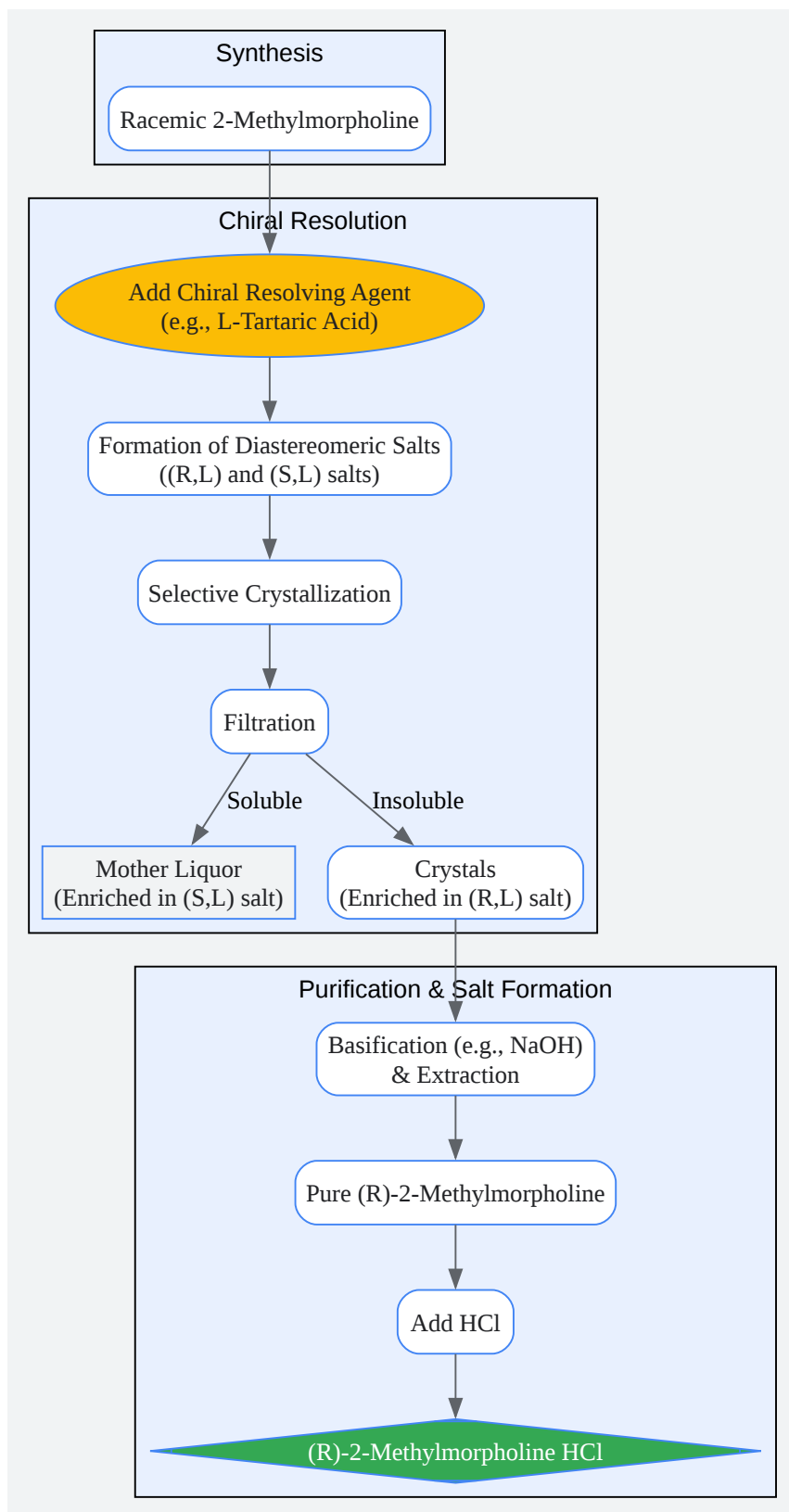
## Experimental Protocol: Chiral Resolution via Diastereomeric Salt Crystallization

This protocol describes a generalized procedure for the resolution of racemic 2-methylmorpholine.

- **Salt Formation:**
  - Dissolve racemic 2-methylmorpholine in a suitable solvent (e.g., ethanol, methanol, or a mixture with water). The choice of solvent is critical as it dictates the differential solubility of the resulting diastereomeric salts.
  - Add an equimolar amount of a chiral resolving agent (e.g., L-(+)-tartaric acid), also dissolved in a minimal amount of the same solvent.
  - Stir the mixture at room temperature or with gentle heating to ensure complete salt formation.
- **Selective Crystallization:**
  - Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath or refrigerator. The diastereomeric salt with the lower solubility will preferentially crystallize out of the solution.
  - The rate of cooling is a key parameter; slow cooling promotes the formation of larger, purer crystals.
- **Isolation and Purification:**
  - Collect the precipitated crystals by vacuum filtration.

- Wash the crystals with a small amount of cold solvent to remove any adhering mother liquor, which contains the more soluble diastereomer.
- The collected salt can be recrystallized one or more times from a fresh solvent to enhance its diastereomeric purity.
- Liberation of the Free Amine:
  - Dissolve the purified diastereomeric salt in water.
  - Basify the aqueous solution with a strong base (e.g., NaOH, K<sub>2</sub>CO<sub>3</sub>) to a pH > 10. This deprotonates the amine, breaking the salt and liberating the free (R)-2-methylmorpholine.
  - Extract the free amine into an organic solvent (e.g., dichloromethane, diethyl ether).
- Formation of the Hydrochloride Salt:
  - Dry the organic extract over an anhydrous drying agent (e.g., MgSO<sub>4</sub>, Na<sub>2</sub>SO<sub>4</sub>) and filter.
  - Bubble dry HCl gas through the solution or add a solution of HCl in a solvent like isopropanol or ether. **(R)-2-methylmorpholine hydrochloride** will precipitate as a solid.
  - Collect the final product by filtration, wash with a small amount of cold organic solvent, and dry under vacuum.

## Synthesis and Resolution Workflow



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Caption: Workflow for the synthesis and chiral resolution of **(R)-2-methylmorpholine hydrochloride**.

## Analytical Characterization and Quality Control

A suite of analytical techniques is employed to verify the identity, structure, and purity (both chemical and enantiomeric) of **(R)-2-methylmorpholine hydrochloride**.

### Spectroscopic Analysis

| Technique           | Expected Observations                                                                                                                                                                                                                                               |
|---------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| <sup>1</sup> H NMR  | Protons adjacent to the electronegative oxygen atom (~3.7 ppm) are shifted downfield compared to those adjacent to nitrogen (~2.9 ppm). The methyl group will appear as a doublet, and the proton at the C2 chiral center will be a multiplet. <a href="#">[12]</a> |
| <sup>13</sup> C NMR | Distinct signals for each of the five carbon atoms in the molecule, with chemical shifts influenced by the adjacent heteroatoms.                                                                                                                                    |
| FTIR                | Characteristic peaks for N-H stretching (from the ammonium salt), C-H stretching, C-O-C ether stretching, and N-H bending.                                                                                                                                          |
| Mass Spec.          | The mass spectrum will show a parent ion corresponding to the free base (C <sub>5</sub> H <sub>11</sub> NO) upon ionization.                                                                                                                                        |

### Chromatographic Analysis

Gas Chromatography-Mass Spectrometry (GC-MS): Due to the polarity of morpholine derivatives, direct analysis can be challenging.[\[13\]](#) Derivatization is often employed to increase volatility.[\[13\]](#)[\[14\]](#) However, for quality control, GC-MS is invaluable for identifying volatile impurities.

Chiral High-Performance Liquid Chromatography (Chiral HPLC): This is the gold-standard technique for determining the enantiomeric purity or enantiomeric excess (ee) of the final

product. A chiral stationary phase (CSP) is used to separate the (R)- and (S)-enantiomers, allowing for their precise quantification.

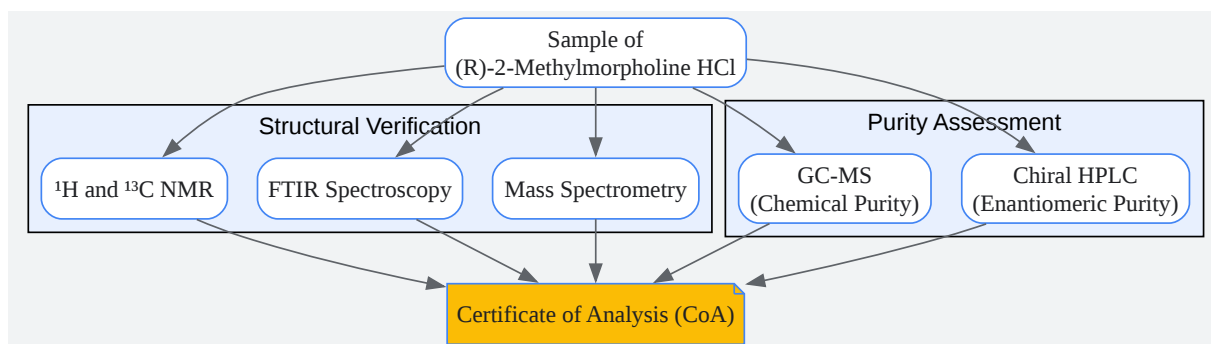
## Experimental Protocol: GC-MS Analysis of Morpholine Derivatives

This protocol is adapted for the general analysis of morpholine derivatives and may require optimization.<sup>[13][14]</sup>

- Sample Preparation:
  - Accurately weigh and dissolve the **(R)-2-methylmorpholine hydrochloride** sample in a suitable solvent (e.g., methanol).
  - If derivatization is needed to improve volatility, the sample can be treated to form a less polar derivative. For instance, reaction with a silylating agent or an acylating agent. A common method for morpholine itself involves reaction with sodium nitrite under acidic conditions to form the volatile N-nitrosomorpholine.<sup>[14]</sup>
- GC-MS Instrument Conditions (Typical):
  - GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Injector: Split/splitless injector, typically at 250 °C.
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp at 10-20 °C/min to a final temperature of 280-300 °C.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
  - MS Detector: Electron Ionization (EI) at 70 eV. Scan range of m/z 40-400.
- Data Analysis:
  - Identify the peak corresponding to 2-methylmorpholine by its retention time and mass spectrum.
  - Compare the resulting mass spectrum with a reference library to confirm identity.

- Quantify impurities by comparing their peak areas to that of the main component, assuming similar response factors or using a calibrated standard.

## Analytical Workflow Diagram



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Caption: Standard analytical workflow for the characterization of **(R)-2-methylmorpholine hydrochloride**.

## Applications in Drug Development and Organic Synthesis

The primary value of **(R)-2-methylmorpholine hydrochloride** lies in its application as a chiral building block for synthesizing complex, enantiomerically pure molecules.<sup>[1]</sup>

- **Pharmaceutical Intermediates:** It serves as a crucial starting material or intermediate in the synthesis of APIs where a specific stereoisomer is required for biological activity.<sup>[2]</sup> The morpholine ring is a common scaffold in CNS-active drugs, where it can enhance potency and modulate pharmacokinetic properties.<sup>[15]</sup>
- **Asymmetric Synthesis:** It is used in the preparation of catalysts and chiral auxiliaries for asymmetric reactions, enabling the creation of other complex molecules with high optical purity.<sup>[1]</sup>

- **Peptide Modification:** The compound can be used as a reagent for modifying peptides and other bioactive molecules to enhance their pharmacological profiles.[\[1\]](#)
- **Agrochemicals:** Its applications extend to the development of more effective and selective pesticides and herbicides.[\[1\]](#)

The stereochemistry at the C2 position is paramount. In drug development, one enantiomer often fits into a biological target (like an enzyme or receptor) much more effectively than its mirror image, leading to higher efficacy and reduced off-target side effects.

## Safety and Handling

**(R)-2-methylmorpholine hydrochloride** is classified as harmful and an irritant.

- **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[4\]](#)
- **Precautionary Statements:** P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- **Storage:** The compound should be stored at room temperature in a dry, well-ventilated place, and kept in a tightly closed container under an inert atmosphere.[\[5\]](#)[\[16\]](#)

## Conclusion

**(R)-2-methylmorpholine hydrochloride** is a valuable and versatile chiral building block with a critical role in modern pharmaceutical and chemical industries. Its utility is defined by the stereochemically pure morpholine scaffold it provides. A thorough understanding of its synthesis, purification via chiral resolution, and comprehensive analytical characterization is essential for its effective application in the development of next-generation drugs and other high-value chemical products. The protocols and data presented in this guide serve as a foundational resource for researchers and scientists working with this important chemical entity.

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